

An In-depth Technical Guide to Ethyl Citronellate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: ethyl citronellate

Cat. No.: B1614930

[Get Quote](#)

CAS Number: 26728-44-9

This technical guide provides a comprehensive overview of **ethyl citronellate**, a key fragrance and flavor compound. It is intended for researchers, scientists, and professionals in drug development and the chemical industry. This document details its chemical and physical properties, safety information, a representative synthesis protocol, and its primary applications.

Chemical and Physical Properties

Ethyl citronellate is a colorless liquid with a characteristic fruity and rosy odor.^[1] It is the ethyl ester of citronellic acid. The key quantitative properties of **ethyl citronellate** are summarized in the table below for easy reference and comparison.

| Property | Value | Reference |
|-------------------|---|-----------|
| CAS Number | 26728-44-9 | [1] |
| Molecular Formula | C12H22O2 | [1] |
| Molecular Weight | 198.30 g/mol | [1] |
| Appearance | Colorless liquid | |
| Odor | Fruity, dry, dusty, citrus, licorice, rose, spicy, fennel | [1] |
| Boiling Point | Not available | |
| Flash Point | 103.89 °C (219.00 °F) | [1] |
| Specific Gravity | 0.8860 to 0.8940 @ 25 °C | [1] |
| Refractive Index | 1.4360 to 1.4430 @ 20 °C | [1] |
| Solubility | Soluble in alcohol; insoluble in water. | |

Safety Information

A comprehensive GHS classification for pure **ethyl citronellate** is not consistently available in public databases. Several sources indicate that GHS hazard data has not been thoroughly established. Therefore, it is recommended to handle **ethyl citronellate** with the standard care and personal protective equipment (PPE) appropriate for handling organic esters in a laboratory setting. This includes, but is not limited to, the use of safety glasses, gloves, and a lab coat. Work should be conducted in a well-ventilated area or under a fume hood.

Experimental Protocols: Synthesis of Ethyl Citronellate via Fischer Esterification

The primary method for synthesizing **ethyl citronellate** is the Fischer esterification of citronellic acid with ethanol in the presence of an acid catalyst. While a specific, peer-reviewed protocol for **ethyl citronellate** is not readily available, the following is a representative procedure adapted from standard Fischer esterification methods.

Objective: To synthesize **ethyl citronellate** from citronellic acid and ethanol.

Materials:

- Citronellic acid
- Absolute ethanol (large excess)
- Concentrated sulfuric acid (catalyst)
- Saturated sodium bicarbonate solution
- Saturated sodium chloride solution (brine)
- Anhydrous magnesium sulfate
- Diethyl ether (or other suitable extraction solvent)

Equipment:

- Round-bottom flask
- Reflux condenser
- Heating mantle
- Separatory funnel
- Beakers and Erlenmeyer flasks
- Rotary evaporator

Procedure:

- In a round-bottom flask, combine citronellic acid with a 5- to 10-fold molar excess of absolute ethanol.
- Slowly and carefully add a catalytic amount of concentrated sulfuric acid to the mixture while stirring.

- Attach a reflux condenser and heat the mixture to a gentle reflux for 2-4 hours. The progress of the reaction can be monitored by thin-layer chromatography (TLC).
- After the reaction is complete, allow the mixture to cool to room temperature.
- Remove the excess ethanol using a rotary evaporator.
- Dissolve the residue in diethyl ether and transfer it to a separatory funnel.
- Wash the organic layer sequentially with water, saturated sodium bicarbonate solution (to neutralize the acid catalyst), and finally with brine.
- Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate the filtrate using a rotary evaporator to yield crude **ethyl citronellate**.
- The crude product can be further purified by vacuum distillation if necessary.

Applications

The primary application of **ethyl citronellate** is in the fragrance and flavor industry.^[1] Its pleasant fruity and rosy aroma makes it a valuable component in the formulation of perfumes, cosmetics, soaps, and other personal care products. It is also used as a flavoring agent in some food products.

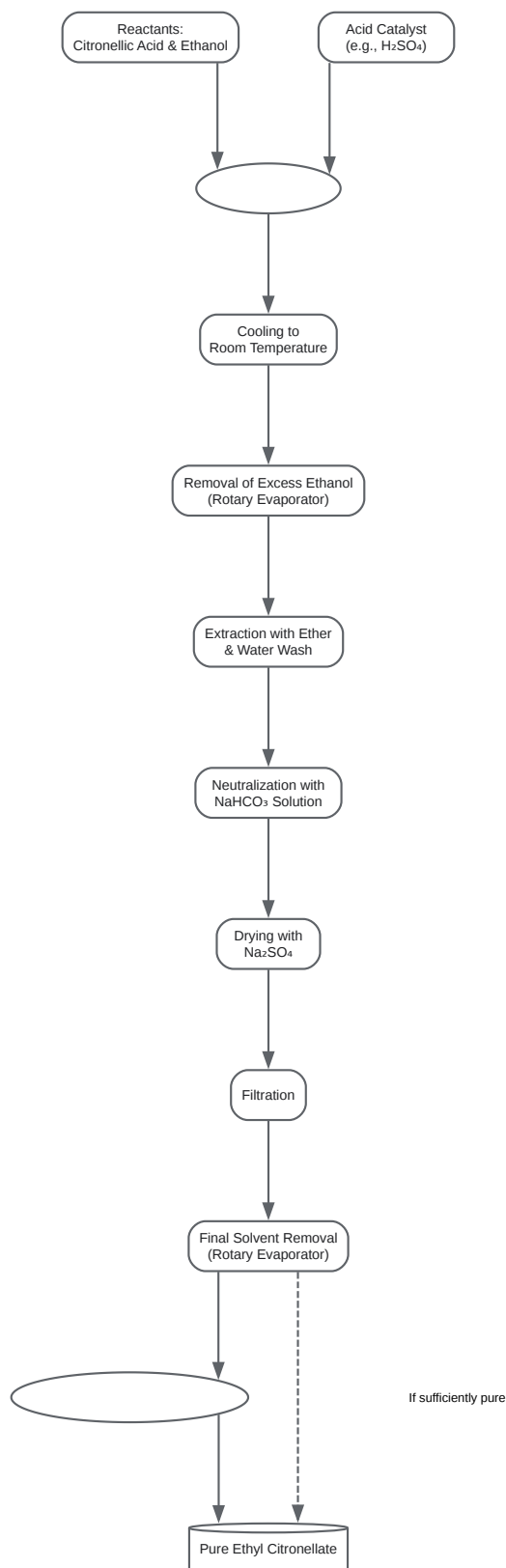
Biological Activity and Signaling Pathways

There is currently a lack of significant peer-reviewed data on the specific biological activities or involvement in signaling pathways of pure **ethyl citronellate**. While some studies have investigated the antimicrobial or other biological properties of essential oils or plant extracts that may contain various esters, these findings cannot be directly attributed to **ethyl citronellate** without further specific research. As such, its primary role remains that of a fragrance and flavor compound.

Visualizations

Synthesis Workflow for Ethyl Citronellate

The following diagram illustrates the experimental workflow for the synthesis of **ethyl citronellate** via Fischer esterification.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. ethyl citronellate, 26728-44-9 [thegoodscentscompany.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to Ethyl Citronellate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1614930#what-is-the-cas-number-for-ethyl-citronellate]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com